

Application Notes and Protocols for Bipartite Guide RNA in CRISPR-Cas9 Editing

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Compound of Interest

Compound Name: *Bitpa*

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These application notes provide a detailed protocol for utilizing a bipartite guide RNA system, composed of a CRISPR RNA (crRNA) and a trans-activating CRISPR RNA (tracrRNA), for CRISPR-Cas9-mediated genome editing. This system offers a flexible and efficient alternative to the commonly used single-guide RNA (sgRNA). The protocols are intended for researchers, scientists, and drug development professionals.

Introduction to Bipartite Guide RNA

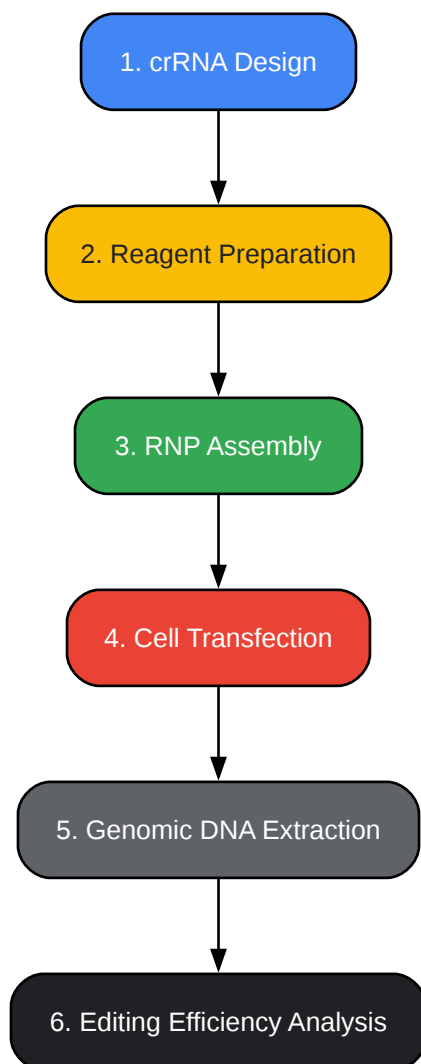
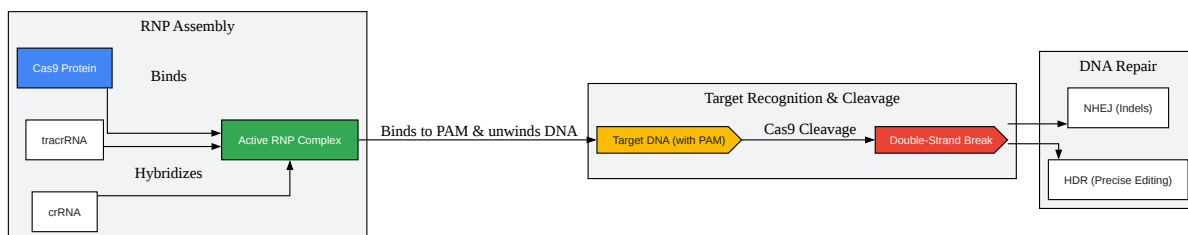
The CRISPR-Cas9 system requires a guide RNA to direct the Cas9 nuclease to a specific target DNA sequence. While sgRNA, a single chimeric molecule, is widely used, the native bacterial CRISPR-Cas9 system utilizes a two-component, or bipartite, guide RNA system.^[1] This system consists of two separate RNA molecules:

- CRISPR RNA (crRNA): A short RNA molecule containing a ~20 nucleotide spacer sequence that is complementary to the target DNA and a repeat sequence that hybridizes with the tracrRNA.^{[2][3]}
- trans-activating CRISPR RNA (tracrRNA): A longer RNA molecule that acts as a scaffold, binding to both the crRNA and the Cas9 protein.^[4]

The crRNA and tracrRNA hybridize to form a functional guide RNA complex that directs the Cas9 nuclease to the genomic target.^[5] This bipartite approach can offer high editing efficiency, sometimes comparable or even superior to sgRNA, especially when delivered as a ribonucleoprotein (RNP) complex.^{[1][3]}

Signaling Pathways and Mechanisms

The fundamental mechanism of CRISPR-Cas9 editing is conserved with the bipartite guide system. The key steps involve the formation of the RNP complex, target recognition, and DNA cleavage.



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